

In-Depth Technical Guide on "Vitene": Synthesis and Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vitene

Cat. No.: B1226750

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To the valued research community, scientists, and drug development professionals:

Following a comprehensive search of scientific literature and chemical databases, it has been determined that there is no publicly available information on a specific chemical entity named "**Vitene**." The term "**Vitene**" appears to be associated with commercial products, including fungicides whose active ingredient is Cymoxanil.^{[1][2][3][4][5]} There is no scientific literature detailing the synthesis, chemical characterization, or specific signaling pathways of a molecule named "**Vitene**" itself.

The content below is provided as a detailed technical guide on Cymoxanil, the active ingredient in products marketed under the trade name "**Vitene**," to address the core requirements of your request for technical data, experimental protocols, and pathway visualizations.

Core Compound: Cymoxanil

Cymoxanil is an acetamide fungicide known for its protective and curative action against a range of plant-pathogenic fungi, particularly those belonging to the Peronosporales order. It functions as a localized systemic fungicide.^[4]

Chemical Data

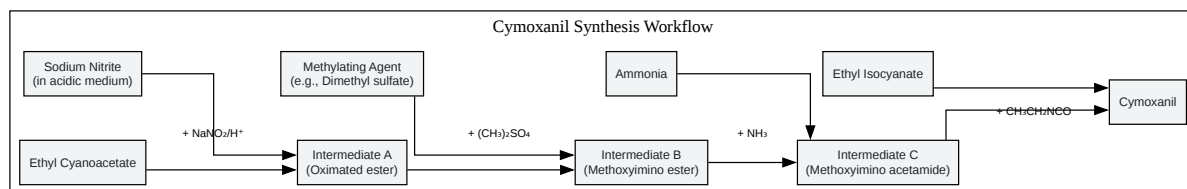
Property	Value
IUPAC Name	2-cyano-N-[(ethylamino)carbonyl]-2-(methoxyimino)acetamide
CAS Number	57966-95-7
Molecular Formula	C ₇ H ₁₀ N ₄ O ₃
Molecular Weight	198.18 g/mol
Appearance	White crystalline solid
Melting Point	160-161 °C
Solubility	Sparingly soluble in water (1 g/L at 20 °C)

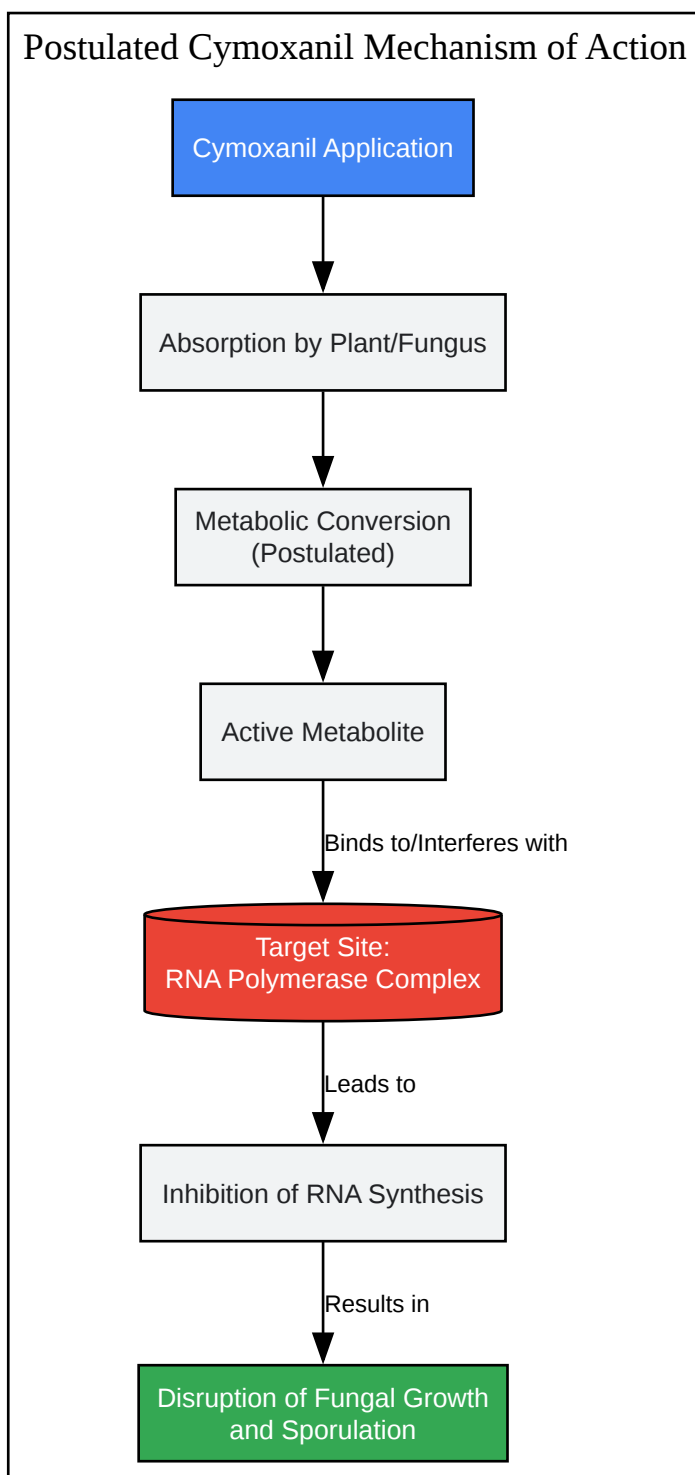
Synthesis of Cymoxanil

The industrial synthesis of Cymoxanil typically involves a multi-step process. Below is a representative synthetic route.

Synthetic Pathway Overview

A common pathway for the synthesis of Cymoxanil starts from ethyl cyanoacetate and involves oximation followed by reaction with ethyl isocyanate.





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References

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- To cite this document: BenchChem. [In-Depth Technical Guide on "Vitene": Synthesis and Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1226750#vitene-synthesis-and-characterization\]](https://www.benchchem.com/product/b1226750#vitene-synthesis-and-characterization)

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